

11-Deoxy Cortisol-d7 LC-MS/MS method development protocol

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Compound of Interest

Compound Name: 11-Deoxy Cortisol-d7

Cat. No.: B13846636

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Abstract & Clinical Significance

This protocol details the development and validation of a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the quantitation of 11-Deoxycortisol (Compound S).[1]

11-Deoxycortisol is the direct precursor to cortisol. Its accumulation is the diagnostic hallmark of 11

-hydroxylase deficiency, a form of Congenital Adrenal Hyperplasia (CAH) that causes hypertension and virilization [1]. Furthermore, it is the target analyte in the Metyrapone stimulation test used to assess the hypothalamic-pituitary-adrenal (HPA) axis [2].

Why LC-MS/MS? Traditional immunoassays suffer from significant cross-reactivity with cortisol and other steroid intermediates. LC-MS/MS provides the necessary specificity to distinguish 11-Deoxycortisol from its structural isomers, particularly 21-Deoxycortisol and Corticosterone, which have identical molecular weights (346.46 g/mol) but distinct clinical implications [3].

Molecule Profile & Internal Standard Strategy

The use of a stable isotope-labeled internal standard (SIL-IS) is non-negotiable for clinical steroid analysis to correct for matrix effects and ionization suppression.

- Analyte: 11-Deoxycortisol (
)
- Internal Standard: 11-Deoxycortisol-d7
 - Rationale for d7: While d4 is common, d7 offers a superior mass shift (+7 Da), eliminating any risk of isotopic overlap (cross-talk) from the natural M+2 or M+3 isotopes of the analyte, especially at high concentrations found in stimulation tests.

Table 1: Physicochemical Properties

Property	11-Deoxycortisol (Native)	11-Deoxycortisol-d7 (IS)
Molecular Weight	346.46 g/mol	~353.50 g/mol
Polarity	Moderate	Moderate
Ionization	ESI Positive ()	ESI Positive ()
LogP	~2.5	~2.5

Method Development: The "Isobaric Trap"

Critical Insight: The most common failure mode in this assay is the co-elution of 21-Deoxycortisol. Both compounds share the precursor ion (ngcontent-ng-c3932382896="" _ngghost-ng-c706637299="" class="inline ng-star-inserted">

347.2) and often share fragment ions. They must be separated chromatographically.[2]

- 11-Deoxycortisol: Marker for 11-hydroxylase deficiency.[3][4][5][6][7][8][9]
- 21-Deoxycortisol: Marker for 21-hydroxylase deficiency (the most common CAH) [4].[3][9]

- Resolution Strategy: A Biphenyl or high-strength silica (HSS) T3 column provides better shape selectivity for steroid isomers than standard C18.

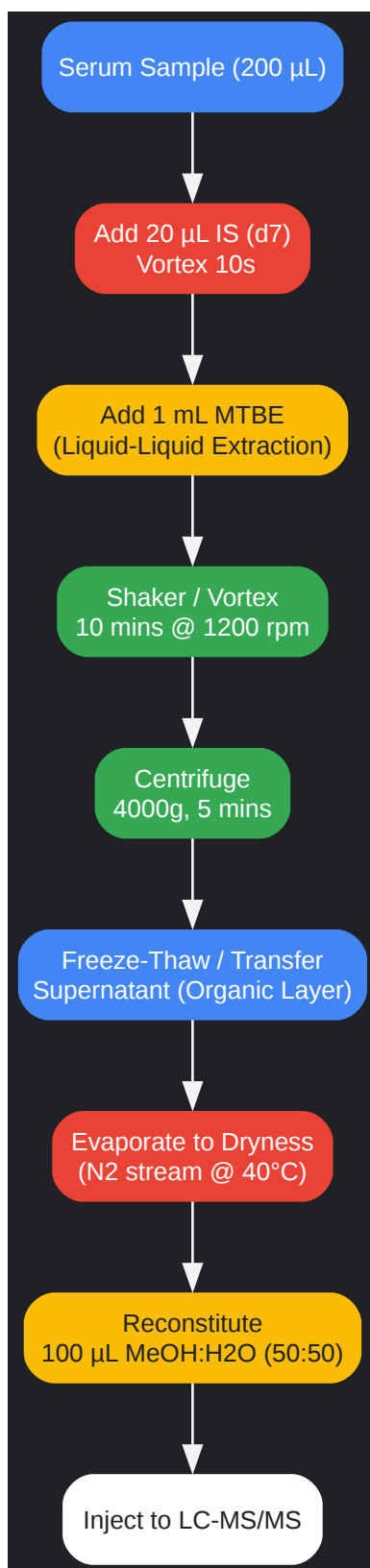
Experimental Protocol

Sample Preparation (Liquid-Liquid Extraction)

We utilize Liquid-Liquid Extraction (LLE) over Protein Precipitation (PPT). Steroids bind to globulins; LLE ensures disruption of these bonds and provides a cleaner extract, reducing phospholipid buildup on the column.

Reagents:

- Extraction Solvent: Methyl tert-butyl ether (MTBE) or Ethyl Acetate.
- Internal Standard Spiking Solution: 11-Deoxycortisol-d7 (10 ng/mL in methanol).



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Figure 1: Liquid-Liquid Extraction (LLE) workflow designed to maximize steroid recovery while minimizing matrix interferences.

LC-MS/MS Conditions[11]

Chromatography (LC):

- System: UHPLC (e.g., Agilent 1290 or Waters Acquity).
- Column: Phenomenex Kinetex Biphenyl (2.1 x 100 mm, 1.7 μ m) OR Waters Acquity UPLC HSS T3.
- Mobile Phase A: Water + 0.2 mM Ammonium Fluoride (or 0.1% Formic Acid). Note: Ammonium Fluoride enhances sensitivity in steroid analysis but Formic Acid is more robust for general use.
- Mobile Phase B: Methanol (100%).
- Flow Rate: 0.4 mL/min.[7]
- Gradient:
 - 0.0 min: 40% B
 - 5.0 min: 70% B (Slow ramp for isomer separation)
 - 5.1 min: 98% B (Wash)
 - 6.5 min: 98% B
 - 6.6 min: 40% B (Re-equilibration)

Mass Spectrometry (MS):

- Source: Electrospray Ionization (ESI), Positive Mode.[2]
- Spray Voltage: 3500 V.
- Capillary Temp: 300°C.

Table 2: MRM Transitions

Note: Transitions for d7 depend on the specific labeling position. These are theoretical/typical values. Always run a Product Ion Scan on your specific IS lot.

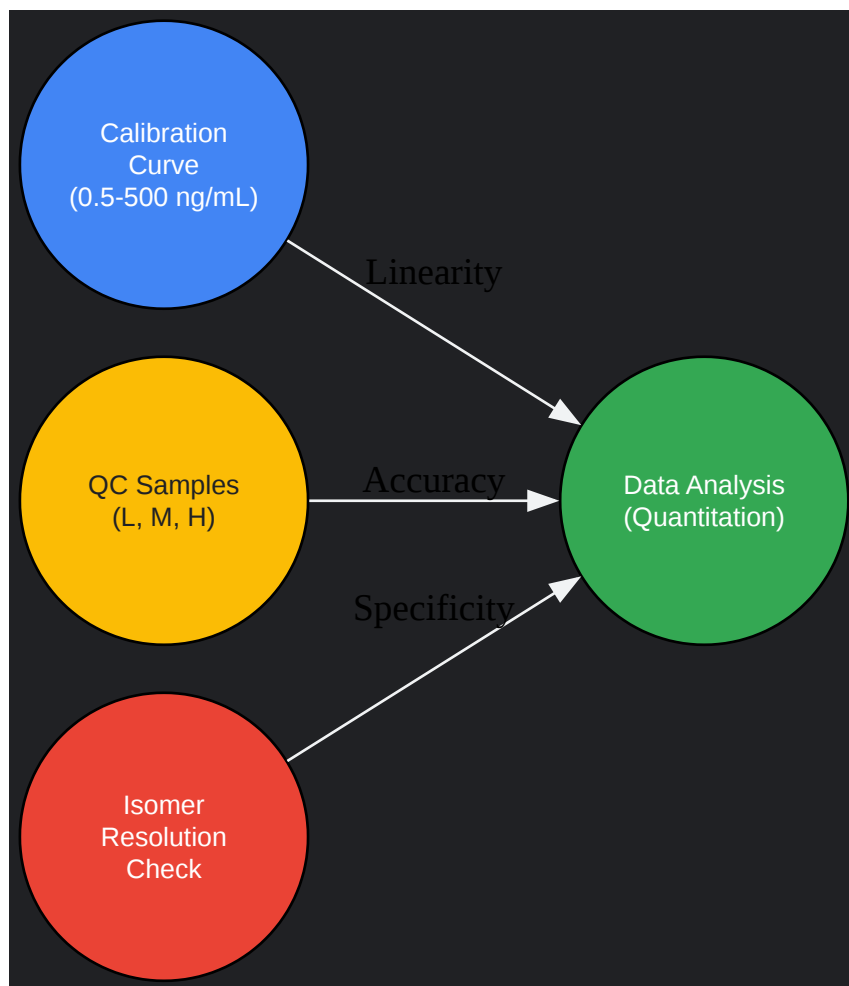
Analyte	Precursor (m/z)	Product (Quant)	Product (Qual)	Collision Energy (V)
11-Deoxycortisol	347.2	97.1	109.1	25 / 30
11-Deoxycortisol-d7	354.2	97.1	109.1	25 / 30
21-Deoxycortisol (Monitor)	347.2	311.2	293.2	22 / 25

*If the d7 label is on the A-ring, the 97.1 and 109.1 fragments (typical of A-ring cleavage) may shift mass. If the label is on the side chain, they may remain. Verify experimentally.

Validation Protocol (FDA/CLSI Guidelines)

To ensure this method is "field-proven," follow these validation steps [5]:

- Linearity: Prepare an 8-point calibration curve (0.5 – 500 ng/mL) in charcoal-stripped serum. must be > 0.995.
- Accuracy & Precision: Run QC samples (Low, Mid, High) in quintuplicate over 3 days. CV% must be < 15% (20% at LLOQ).[2]
- Matrix Effect (ME):
 - The d7 IS should compensate for this. If the IS response varies >20% between samples, re-extract.
- Isomer Resolution Test: Inject a mix of 11-Deoxycortisol, 21-Deoxycortisol, and Corticosterone.[7] Requirement: Baseline resolution () between 11-Deoxycortisol and 21-Deoxycortisol.



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Figure 2: The validation triad. Specificity (Isomer Resolution) is the gatekeeper before Quantitation can occur.

References

- Synnovis. (2025).[3] 11-Deoxycortisol: Clinical Indications and Measurement.[3][4][5][6][8][10][11] Retrieved from [Link]
- Mayo Clinic Laboratories. (2025). 11-Deoxycorticosterone and 11-Deoxycortisol, Serum.[4][5][6][8][9][11][12][13] Retrieved from [Link]
- ResearchGate. (2023). Chromatographic separation of 11-Deoxycortisol and 21-Deoxycortisol.[7][10][12] Retrieved from [Link]

- National Institutes of Health (NIH). (2023). Best Practice for Identification of Classical 21-Hydroxylase Deficiency Should Include 21-Deoxycortisol Analysis.[10] Retrieved from [Link]
- U.S. Food and Drug Administration (FDA). (2018).[14] Bioanalytical Method Validation Guidance for Industry.[14][15][16] Retrieved from [Link][17][18]

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Sources

- 1. medrxiv.org [medrxiv.org]
- 2. Quantitative analysis of 11-dehydrocorticosterone and corticosterone for preclinical studies by liquid chromatography/triple quadrupole mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 11-Deoxycortisol [gloshospitals.nhs.uk]
- 4. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method for the Quantification of Steroids Androstenedione, Dehydroepiandrosterone, 11-Deoxycortisol, 17-Hydroxyprogesterone, and Testosterone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 11-Deoxycortisol (11DOC) - North West London Pathology [nwlpathology.nhs.uk]
- 6. 11 Deoxycortisol | Synnovis [synnovis.co.uk]
- 7. synnovis.co.uk [synnovis.co.uk]
- 8. 11-Deoxycortisol | Rupa Health [rupahealth.com]
- 9. Best Practice for Identification of Classical 21-Hydroxylase Deficiency Should Include 21 Deoxycortisol Analysis with Appropriate Isomeric Steroid Separation - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Improved Performance of Newborn Screening for Congenital Adrenal Hyperplasia Using 21-deoxycortisol Measurement - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mayocliniclabs.com [mayocliniclabs.com]
- 12. Implementation of a liquid chromatography tandem mass spectrometry assay for eight adrenal C-21 steroids and pediatric reference data - PubMed [pubmed.ncbi.nlm.nih.gov]

- [13. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- [14. Federal Register :: Bioanalytical Method Validation; Guidance for Industry; Availability](#) [[federalregister.gov](https://www.federalregister.gov)]
- [15. bioagilytix.com](https://www.bioagilytix.com) [[bioagilytix.com](https://www.bioagilytix.com)]
- [16. fda.gov](https://www.fda.gov) [[fda.gov](https://www.fda.gov)]
- [17. hhs.gov](https://www.hhs.gov) [[hhs.gov](https://www.hhs.gov)]
- [18. Bioanalytical Method Validation Guidance for Industry | FDA](#) [[fda.gov](https://www.fda.gov)]
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